

Essential Safety and Logistical Information for Handling Aluminum-27

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Compound of Interest

Compound Name: Aluminum-27

Cat. No.: B1245508

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Introduction

Aluminum-27 is the only stable and naturally occurring isotope of aluminum, comprising virtually all of the element on Earth.^{[1][2]} It is not radioactive. Therefore, the personal protective equipment (PPE) and handling precautions for **Aluminum-27** are identical to those for elemental aluminum. The primary hazards associated with handling aluminum are dependent on its physical form, with powders and dusts posing a greater risk than solid forms. This guide provides procedural, step-by-step guidance for the safe handling and disposal of **Aluminum-27** in a laboratory setting.

Hazard Identification and Risk Assessment

While solid aluminum is relatively benign, fine dusts and powders can present significant hazards. It is crucial to consult the Safety Data Sheet (SDS) for the specific form of aluminum being used.

- Inhalation: Dusts from aluminum can cause irritation to the respiratory tract.^[3] Chronic exposure may lead to lung damage.
- Eye Contact: Aluminum particles can cause eye irritation and may lead to corneal necrosis.^[3]
- Skin Contact: May cause skin irritation.^[3]

- **Flammability:** Fine aluminum powder is flammable and can form explosive mixtures with air. It may also release flammable gases when in contact with water.

Occupational Exposure Limits for Aluminum Dust

Organization	Exposure Limit (Respirable Fraction)	Exposure Limit (Total Dust)
ACGIH (TLV)	1 mg/m ³	10 mg/m ³
OSHA (PEL)	5 mg/m ³	15 mg/m ³

Data sourced from Safety Data Sheets.[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE) for Handling Aluminum-27

The selection of appropriate PPE is critical to minimize exposure and ensure safety. The level of protection required depends on the form of the aluminum and the procedure being performed.

Protection Type	Solid Form (Ingots, Sheets, Rods)	Powder/Dust Form or during Machining/Grinding
Respiratory Protection	Generally not required under normal handling conditions.	A NIOSH-approved respirator is recommended if ventilation is insufficient to control airborne dust.
Eye Protection	Safety glasses with side shields.	Chemical splash goggles or a face shield.
Hand Protection	Leather or other appropriate work gloves for handling larger pieces to prevent cuts and abrasions.	Nitrile or other chemical-resistant gloves.
Body Protection	Standard lab coat.	A flame-retardant lab coat should be worn when handling flammable aluminum powder.

Operational Procedures for Safe Handling

Adherence to standard operating procedures is essential for minimizing risks.

General Precautions:

- Ventilation: Always handle aluminum powders and dusts in a well-ventilated area, preferably within a chemical fume hood.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)
Use non-sparking tools when handling aluminum powder.[\[6\]](#)
- Grounding: Ground and bond containers and receiving equipment when transferring aluminum powder to prevent static discharge.[\[6\]](#)
- Personal Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[6\]](#)

Specific Procedures for Handling Aluminum Powder:

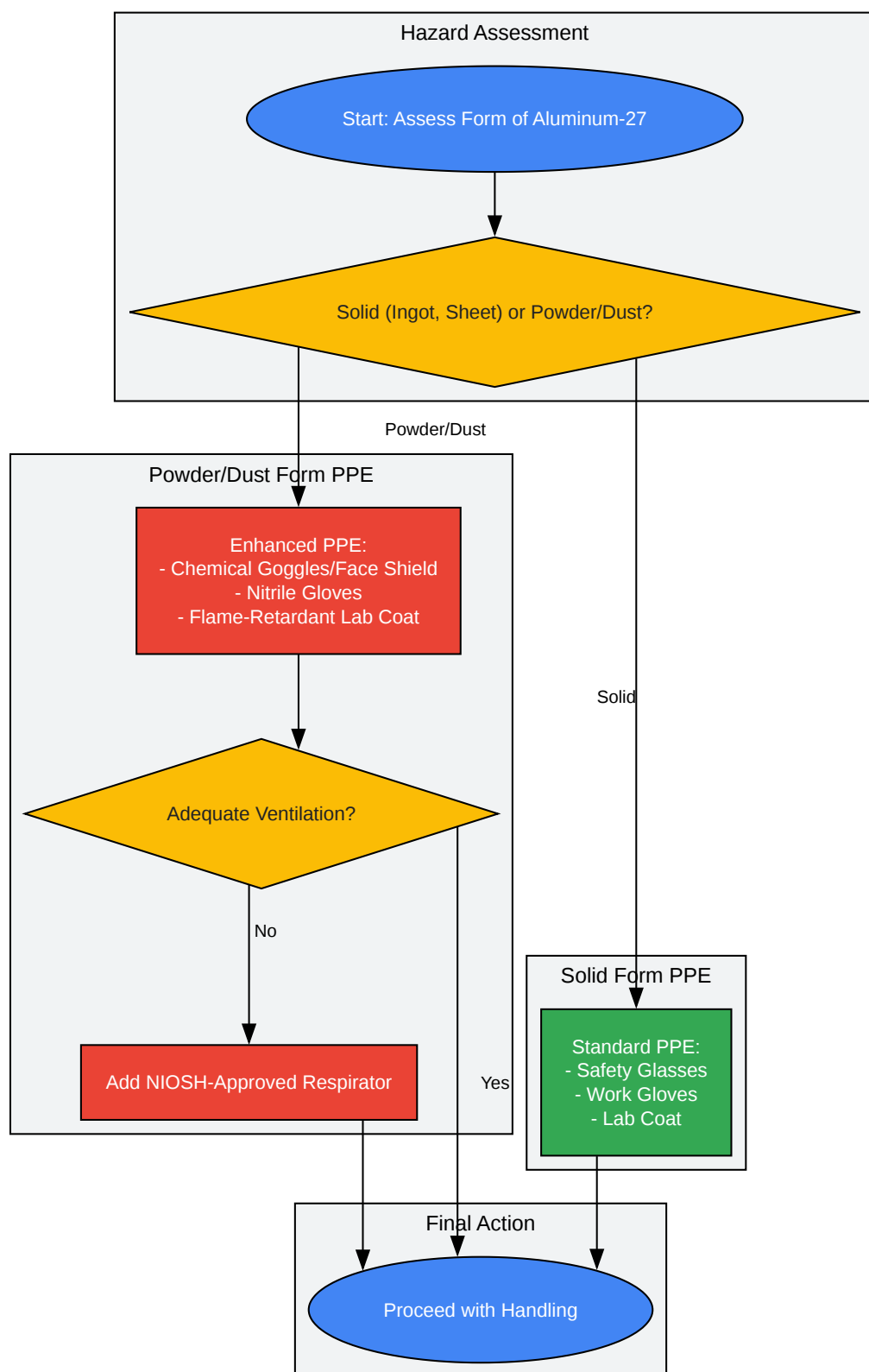
- **Inert Atmosphere:** When possible, handle highly flammable aluminum powders under an inert atmosphere (e.g., in a glovebox).
- **Spill Management:** In case of a spill, avoid creating dust clouds. Gently sweep or scoop up the material. For final cleanup, use a wet cloth or a HEPA-filtered vacuum.

Disposal Plan

Aluminum waste should be disposed of in accordance with local, state, and federal regulations.

- **Solid Aluminum:** Non-contaminated solid aluminum can typically be recycled.
- **Aluminum Powder and Dust:**
 - Collect in a clearly labeled, sealed container.
 - Treat as a hazardous waste due to its flammability.
 - Do not mix with other waste, especially water or oxidizers.
 - Arrange for disposal through your institution's environmental health and safety (EHS) office.

PPE Selection Workflow for Handling Aluminum-27



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Caption: PPE selection workflow for handling different forms of **Aluminum-27**.

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